

Personal protective equipment for handling Dimethyl trans-1,2-cyclopropanedicarboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dimethyl trans-1,2-cyclopropanedicarboxylate*

Cat. No.: *B1352631*

[Get Quote](#)

Essential Safety and Handling Guide for Dimethyl trans-1,2-cyclopropanedicarboxylate

For Researchers, Scientists, and Drug Development Professionals: A Comprehensive Guide to the Safe Handling, Operation, and Disposal of **Dimethyl trans-1,2-cyclopropanedicarboxylate**.

This guide provides critical safety and logistical information for the proper management of **Dimethyl trans-1,2-cyclopropanedicarboxylate** in a laboratory setting. Adherence to these procedures is paramount for ensuring personnel safety and regulatory compliance.

Key Safety and Physical Properties

A summary of the essential safety information and physical properties of **Dimethyl trans-1,2-cyclopropanedicarboxylate** is provided below.

| Property | Value |
|-------------------|---|
| CAS Number | 826-35-7 |
| Molecular Formula | C ₇ H ₁₀ O ₄ |
| Molecular Weight | 158.15 g/mol |
| Appearance | Colorless liquid |
| Boiling Point | 101 °C @ 18 mmHg |
| GHS Hazard Class | Acute Toxicity, Oral (Category 4) |
| Hazard Statement | H302: Harmful if swallowed |

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Dimethyl trans-1,2-cyclopropanedicarboxylate** to minimize exposure and ensure personal safety.

| PPE Category | Specification |
|--------------------------|--|
| Eye Protection | Chemical safety goggles or a face shield. |
| Hand Protection | Chemical-resistant gloves (Nitrile, Neoprene, or Butyl rubber recommended). |
| Skin and Body Protection | Laboratory coat, long pants, and closed-toe shoes. |
| Respiratory Protection | Use in a well-ventilated area. A respirator may be required for large quantities or in case of spills. |

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **Dimethyl trans-1,2-cyclopropanedicarboxylate** is crucial for maintaining a safe laboratory environment.

- Preparation:
 - Ensure a chemical fume hood is operational and available.
 - Verify that an emergency eyewash station and safety shower are accessible.
 - Assemble all necessary PPE and handling equipment.
 - Prepare a designated and clearly labeled waste container for chemical and contaminated materials.
- Handling:
 - Conduct all handling of **Dimethyl trans-1,2-cyclopropanedicarboxylate** inside a certified chemical fume hood.
 - Wear all required PPE, including chemical-resistant gloves, a lab coat, and eye protection.
 - Avoid direct contact with the skin and eyes.
 - Do not eat, drink, or smoke in the handling area.
 - Use compatible dispensing equipment (e.g., glass or polyethylene).
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area.
 - Keep away from incompatible materials such as strong oxidizing agents, acids, and bases.
 - The storage area should be clearly marked with the appropriate hazard warnings.
- Spill Response:
 - In case of a small spill, absorb the chemical with an inert material (e.g., vermiculite, sand, or earth).
 - Collect the absorbed material into a designated hazardous waste container.

- Clean the spill area with a suitable solvent, followed by soap and water.
- For large spills, evacuate the area and contact the institution's Environmental Health and Safety (EHS) department.

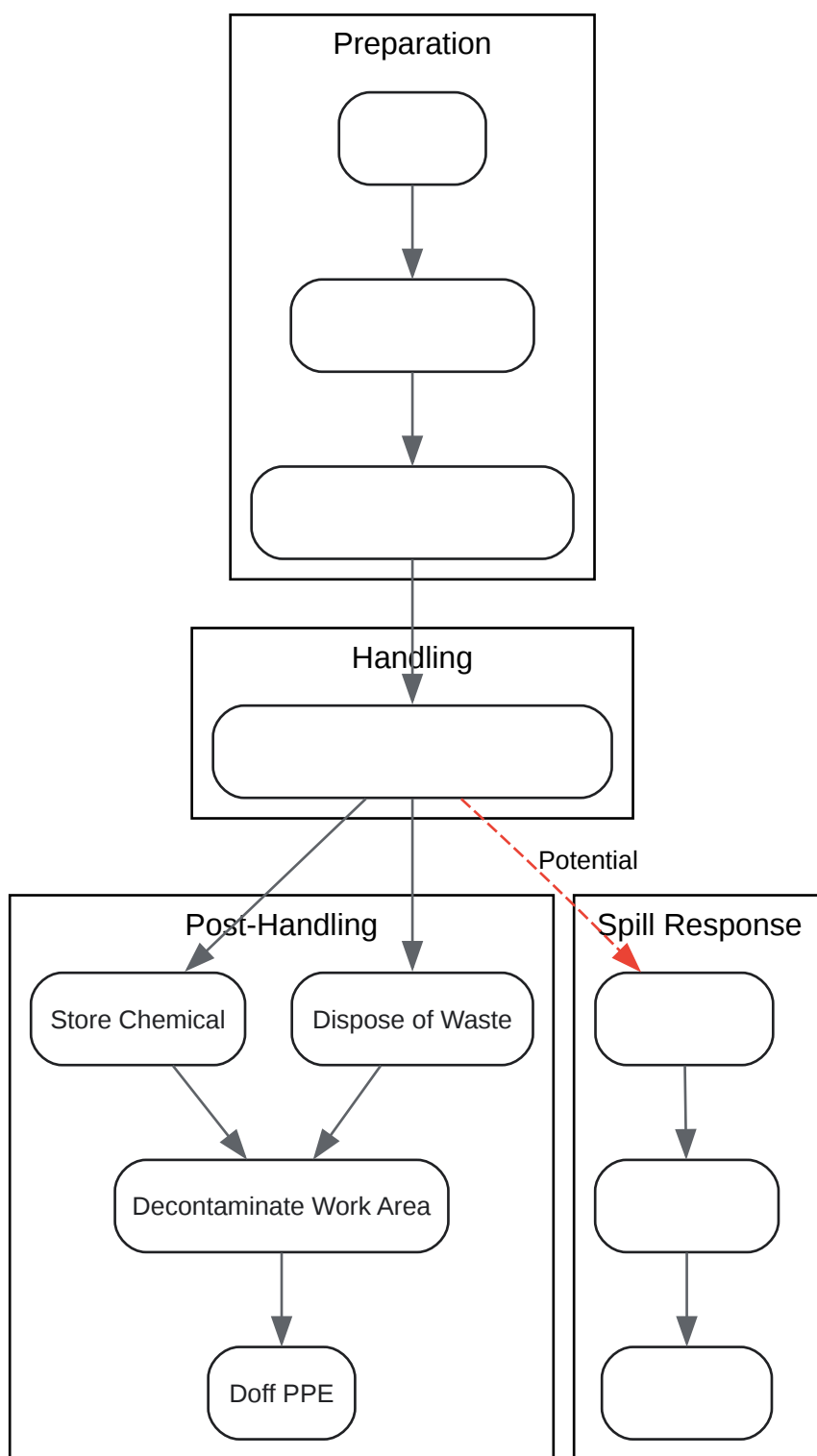
Disposal Plan: Step-by-Step Waste Management

Proper disposal of **Dimethyl trans-1,2-cyclopropanedicarboxylate** and associated waste is critical to prevent environmental contamination and comply with regulations.

- Waste Segregation:
 - Collect all waste containing **Dimethyl trans-1,2-cyclopropanedicarboxylate** in a dedicated, properly labeled hazardous waste container.
 - Do not mix with other waste streams unless explicitly permitted by your institution's EHS guidelines.
- Container Management:
 - Use a chemically compatible and leak-proof container for waste collection.
 - Keep the waste container securely closed when not in use.
 - Label the container with "Hazardous Waste" and the full chemical name: "**Dimethyl trans-1,2-cyclopropanedicarboxylate**".
- Disposal Procedure:
 - Dispose of the chemical waste through your institution's EHS department or a licensed professional waste disposal service.[\[1\]](#)
 - Do not dispose of **Dimethyl trans-1,2-cyclopropanedicarboxylate** down the drain.
 - Contaminated materials such as gloves, absorbent pads, and empty containers should also be disposed of as hazardous waste.

Workflow for Handling Dimethyl trans-1,2-cyclopropanedicarboxylate

Workflow for Handling Dimethyl trans-1,2-cyclopropanedicarboxylate



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **Dimethyl trans-1,2-cyclopropanedicarboxylate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Dimethyl trans-1,2-cyclopropanedicarboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1352631#personal-protective-equipment-for-handling-dimethyl-trans-1-2-cyclopropanedicarboxylate\]](https://www.benchchem.com/product/b1352631#personal-protective-equipment-for-handling-dimethyl-trans-1-2-cyclopropanedicarboxylate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com